

Personal protective equipment for handling Piroxicam

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Compound of Interest

Compound Name: Piroxicam

Cat. No.: B610120

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Essential Safety and Handling Guide for Piroxicam

This guide provides laboratory personnel, including researchers, scientists, and drug development professionals, with essential safety protocols and logistical information for the handling and disposal of **Piroxicam**. Adherence to these procedural steps is critical to ensure personal safety and mitigate environmental contamination.

Hazard Identification and Exposure Limits

Piroxicam is a potent pharmaceutical compound that requires careful handling due to its toxicity. It is classified as toxic if swallowed and can cause significant health effects through repeated or prolonged exposure.^{[1][2]}

Globally Harmonized System (GHS) Classification:

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[1][2]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation[1][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[1]

Occupational Exposure Limits:

Organization	Limit Type	Value
N/A	TWA	0.1 mg/m ³ [4]

Note: Some safety data sheets indicate that no specific occupational exposure limits have been established.[3][5][6] Therefore, exposure should be minimized and controlled to the lowest practical level.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent direct contact and inhalation.[7][8] The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.[4]

Recommended PPE for Handling **Piroxicam**:

Body Part	Protection	Standard/Specification
Eyes/Face	Safety glasses with side-shields, chemical splash goggles, or a full face shield.	Approved under government standards such as NIOSH (US) or EN 166 (EU). [5] [6]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber). A lab coat or other impervious protective clothing.	Gloves must satisfy specifications of EU Directive 89/686/EEC and the standard EN 374. [5] [6]
Respiratory	A NIOSH-certified respirator is required if ventilation is inadequate, dust is generated, or exposure limits are exceeded.	Follow OSHA respirator regulations (29 CFR 1910.134) or European Standard EN 149. [6] [9]

Safe Handling and Storage Procedures

Engineering Controls:

- Ventilation: Handle **Piroxicam** in a well-ventilated area.[\[2\]](#)[\[6\]](#) For procedures that may generate dust, use a chemical fume hood or provide appropriate exhaust ventilation.[\[5\]](#)[\[9\]](#)
- Containment: Use containment devices and cover all containers during transfers to minimize exposure potential.[\[4\]](#)

Procedural Steps for Handling:

- Read and understand all safety precautions before handling the substance.[\[4\]](#)
- Avoid all personal contact, including the inhalation of dust or vapors.[\[7\]](#)
- Wear all required personal protective equipment as specified in the section above.[\[3\]](#)
- Wash hands and skin thoroughly after handling the product and before breaks, eating, drinking, or smoking.[\[2\]](#)[\[5\]](#)
- Do not eat, drink, or smoke in areas where **Piroxicam** is handled or stored.[\[2\]](#)[\[5\]](#)

- Keep containers securely sealed when not in use.[7]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Store locked up and away from food, drink, and incompatible materials such as oxidizing agents.[2][5][10]

Accidental Release and Emergency Procedures

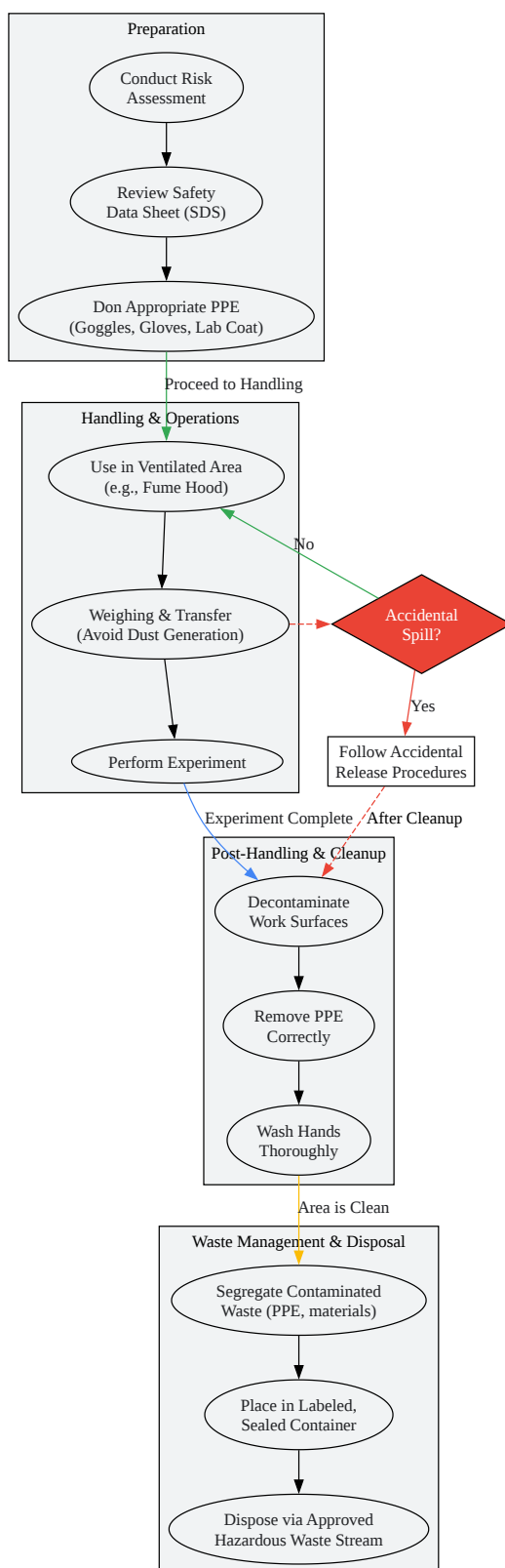
Immediate and appropriate response to a spill is crucial to prevent exposure and environmental contamination.

Steps for Spill Cleanup:

- Evacuate: Clear the area of all non-essential personnel and move upwind of the spill.[6][7]
- Ventilate: Ensure the area is well-ventilated.
- Wear PPE: Before cleanup, don the appropriate PPE, including respiratory protection, chemical-resistant gloves, and eye/face protection.[6]
- Contain Spill: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[5][6]
- Clean Up:
 - Use dry cleanup procedures that avoid generating dust.[7]
 - A damp cloth or a HEPA-filtered vacuum can be used for cleaning up dry solids.[7][8]
 - Sweep or vacuum up the spillage and collect it in a suitable, labeled, and closed container for disposal.[4][7]
- Decontaminate: Clean the spill surface thoroughly to remove any residual contamination.[4]
- Dispose: Dispose of the waste material in accordance with all applicable regulations.[5]

First Aid Measures:

- If Swallowed: Immediately call a poison center or doctor. Rinse mouth. Do NOT induce vomiting.[\[4\]](#)[\[5\]](#)[\[9\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[\[4\]](#)[\[5\]](#)
- On Skin: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[\[5\]](#)[\[8\]](#)
- In Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)[\[3\]](#)[\[8\]](#)



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